

6-(4-Iodophenoxymethyl)quinoline: A Versatile Building Block for Advanced Organic Synthesis

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Compound of Interest

Compound Name: 6-(4-Iodophenoxymethyl)quinoline

CAS No.: 1306628-09-0

Cat. No.: B1464148

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction: The Quinoline Scaffold and the Strategic Importance of 6-(4-Iodophenoxymethyl)quinoline

The quinoline scaffold is a privileged heterocyclic motif in medicinal chemistry and materials science, forming the core of numerous pharmaceuticals and functional materials.[1][2] Its rigid, planar structure and the presence of a basic nitrogen atom allow for diverse biological interactions and a wide range of chemical modifications.[3] Within the vast library of quinoline derivatives, **6-(4-iodophenoxymethyl)quinoline** stands out as a particularly valuable building block. This is due to the strategic placement of two key reactive handles: the quinoline nitrogen, which can be protonated or alkylated, and the iodo-substituent on the phenoxy moiety, which is primed for a variety of powerful palladium-catalyzed cross-coupling reactions.[2][4]

This technical guide provides a comprehensive overview of the synthesis, properties, and synthetic applications of **6-(4-iodophenoxymethyl)quinoline**, with a focus on its utility as a

versatile intermediate in the construction of complex molecular architectures.

Physicochemical Properties and Characterization

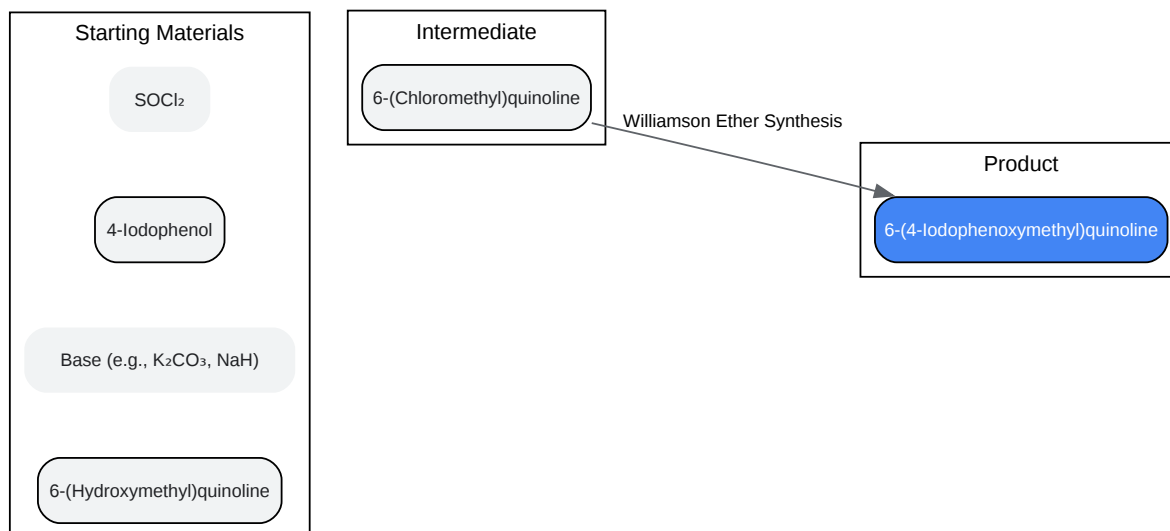
A summary of the key physicochemical properties of **6-(4-iodophenoxymethyl)quinoline** is presented in the table below.

Property	Value	Source
CAS Number	1306628-09-0	[5]
Molecular Formula	C ₁₆ H ₁₂ INO	[5]
Molecular Weight	361.18 g/mol	[5]
Topological Polar Surface Area (TPSA)	22.12 Å ²	[5]
logP	4.4184	[5]
Hydrogen Bond Acceptors	2	[5]
Hydrogen Bond Donors	0	[5]
Rotatable Bonds	3	[5]

Synthesis of 6-(4-Iodophenoxymethyl)quinoline: A Practical Approach

The most direct and efficient method for the synthesis of **6-(4-iodophenoxymethyl)quinoline** is the Williamson ether synthesis.[6][7][8] This well-established reaction involves the coupling of an alkoxide with an alkyl halide. In this case, the synthesis proceeds via the reaction of 4-iodophenol with a suitable 6-(halomethyl)quinoline, typically 6-(chloromethyl)quinoline, in the presence of a base.

A plausible and practical synthetic route is outlined below:



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Caption: Synthetic pathway to **6-(4-iodophenoxymethyl)quinoline**.

Step 1: Synthesis of 6-(Hydroxymethyl)quinoline

The precursor, 6-(hydroxymethyl)quinoline, can be synthesized by the reduction of ethyl quinoline-6-carboxylate.

Experimental Protocol: Synthesis of 6-(Hydroxymethyl)quinoline[9]

- Dissolve ethyl quinoline-6-carboxylate (0.296 mol) in diethyl ether (970 ml) in a reaction vessel equipped with a stirrer and a cooling system.
- Cool the solution to -70°C .
- Slowly add diisobutylaluminum hydride (DIBAL-H, 1.2 M in toluene, 0.9 mol) to the stirred solution, maintaining the temperature at -70°C .

- Allow the reaction mixture to stir overnight, during which the temperature is allowed to rise to -35°C .
- Quench the reaction by the slow addition of a saturated sodium chloride solution (310 ml).
- Allow the temperature to rise to 20°C and continue stirring for 3 hours.
- Filter the resulting aluminum hydroxide precipitate by suction and wash with a mixture of ether and ethyl acetate.
- Separate the organic phase of the filtrate, wash with saturated sodium chloride solution (100 ml), and dry over anhydrous sodium sulfate (Na_2SO_4).
- Remove the solvent under reduced pressure to yield crude 6-(hydroxymethyl)quinoline.

Step 2: Synthesis of 6-(Chloromethyl)quinoline

The synthesized 6-(hydroxymethyl)quinoline can be converted to the more reactive 6-(chloromethyl)quinoline using a standard chlorinating agent like thionyl chloride (SOCl_2).

Plausible Experimental Protocol: Synthesis of 6-(Chloromethyl)quinoline

- In a fume hood, dissolve 6-(hydroxymethyl)quinoline in a suitable anhydrous solvent such as dichloromethane (DCM) or chloroform (CHCl_3).
- Cool the solution in an ice bath.
- Slowly add thionyl chloride (SOCl_2) dropwise to the stirred solution.
- After the addition is complete, remove the ice bath and allow the reaction to stir at room temperature until completion (monitored by TLC).
- Carefully quench the reaction by pouring it over ice water.
- Neutralize the aqueous layer with a suitable base (e.g., saturated sodium bicarbonate solution).

- Extract the product with DCM, dry the combined organic layers over anhydrous sodium sulfate, and concentrate under reduced pressure to obtain 6-(chloromethyl)quinoline.

Step 3: Williamson Ether Synthesis of 6-(4-Iodophenoxymethyl)quinoline

The final step involves the Williamson ether synthesis between 6-(chloromethyl)quinoline and 4-iodophenol.

Plausible Experimental Protocol: Synthesis of **6-(4-Iodophenoxymethyl)quinoline**

- To a solution of 4-iodophenol in a polar aprotic solvent such as dimethylformamide (DMF) or acetone, add a base like potassium carbonate (K_2CO_3) or sodium hydride (NaH).
- Stir the mixture at room temperature to form the corresponding phenoxide.
- Add a solution of 6-(chloromethyl)quinoline in the same solvent to the reaction mixture.
- Heat the reaction mixture and monitor its progress by TLC.
- Upon completion, cool the reaction mixture to room temperature and pour it into water.
- Extract the product with a suitable organic solvent (e.g., ethyl acetate).
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to afford **6-(4-iodophenoxymethyl)quinoline**.

Spectroscopic Characterization

While a specific, published spectrum for **6-(4-iodophenoxymethyl)quinoline** is not readily available in the searched literature, the expected spectroscopic data can be predicted based on the analysis of similar quinoline derivatives.^[10]

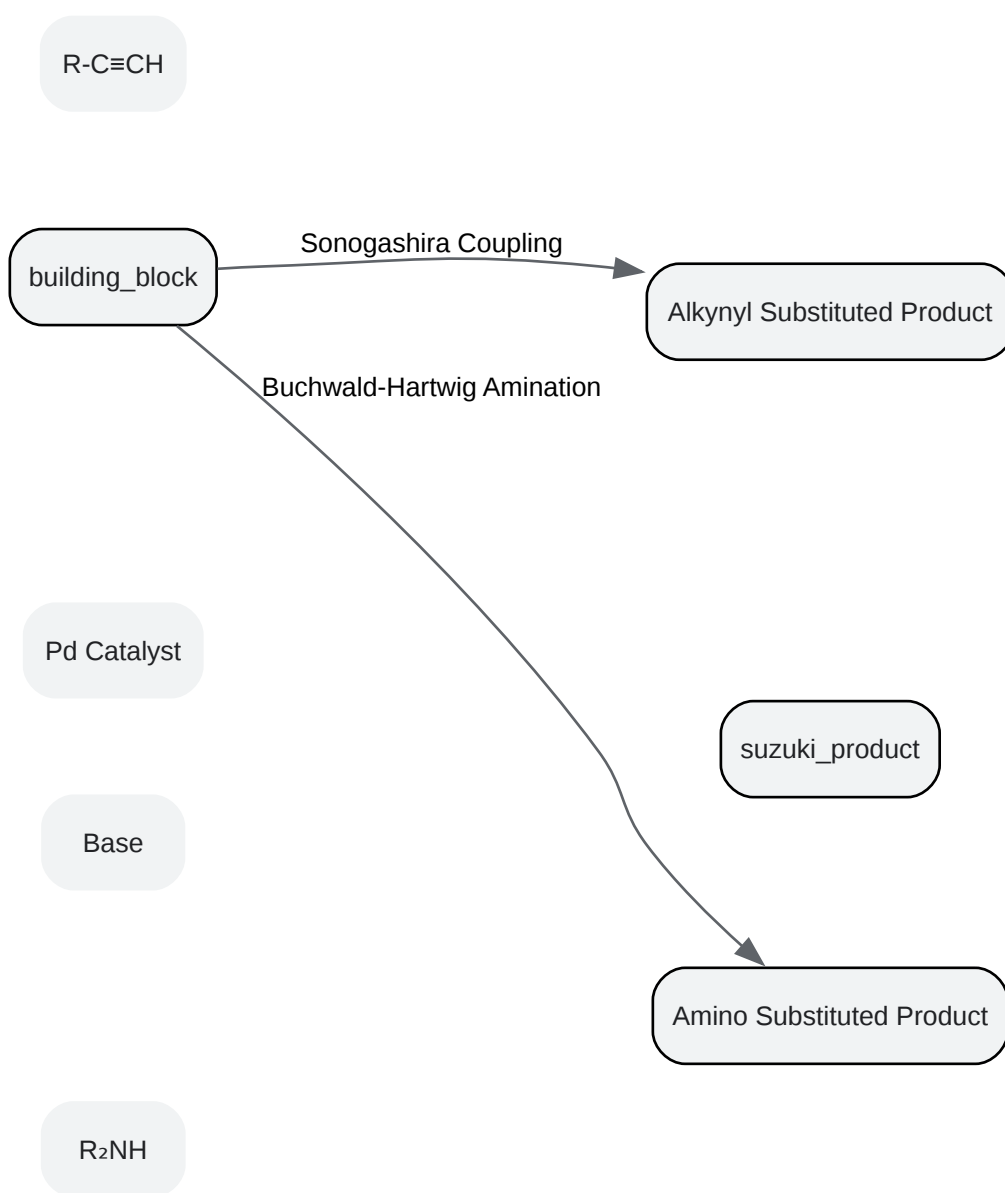
- 1H NMR: The spectrum would be expected to show characteristic signals for the quinoline ring protons, a singlet for the methylene ($-CH_2-$) protons of the ether linkage, and signals for

the protons of the 4-iodophenyl group.

- ¹³C NMR: The spectrum would display resonances for all 16 carbon atoms in the molecule, including the characteristic shifts for the carbons of the quinoline and the iodinated benzene rings, as well as the methylene carbon.
- IR Spectroscopy: Key absorption bands would include C-H stretching for the aromatic and methylene groups, C=C and C=N stretching vibrations for the quinoline ring, and C-O stretching for the ether linkage.
- Mass Spectrometry: The mass spectrum would show the molecular ion peak (M⁺) at m/z 361.18, corresponding to the molecular weight of the compound.

Applications in Organic Synthesis: A Gateway to Complex Molecules

The synthetic utility of **6-(4-iodophenoxymethyl)quinoline** lies in the reactivity of its iodo-substituent, which makes it an excellent substrate for various palladium-catalyzed cross-coupling reactions.^{[2][4]} These reactions allow for the facile formation of new carbon-carbon and carbon-heteroatom bonds, providing access to a wide array of complex molecules with potential applications in medicinal chemistry and materials science.



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Caption: Key cross-coupling reactions utilizing the title compound.

Suzuki-Miyaura Coupling

The Suzuki-Miyaura coupling is a powerful method for the formation of C-C bonds between an organoboron compound and an organic halide. **6-(4-Iodophenoxymethyl)quinoline** can be coupled with a variety of boronic acids or esters to introduce aryl or vinyl substituents.

Generic Protocol for Suzuki-Miyaura Coupling

- In a reaction vessel, combine **6-(4-iodophenoxymethyl)quinoline**, a boronic acid or ester, a palladium catalyst (e.g., Pd(PPh₃)₄ or Pd(dppf)Cl₂), and a base (e.g., K₂CO₃, Cs₂CO₃, or K₃PO₄).
- Add a suitable solvent system (e.g., toluene/water, dioxane/water, or DMF).
- Degas the mixture and heat it under an inert atmosphere until the starting material is consumed (monitored by TLC or GC-MS).
- After cooling, perform an aqueous workup and extract the product with an organic solvent.
- Purify the product by column chromatography.

Sonogashira Coupling

The Sonogashira coupling enables the formation of a C-C bond between a terminal alkyne and an aryl or vinyl halide. This reaction is invaluable for the synthesis of molecules containing an alkyne moiety, which can be further functionalized.

Generic Protocol for Sonogashira Coupling

- Combine **6-(4-iodophenoxymethyl)quinoline**, a terminal alkyne, a palladium catalyst (e.g., Pd(PPh₃)₄ or PdCl₂(PPh₃)₂), a copper(I) co-catalyst (e.g., CuI), and a base (e.g., triethylamine or diisopropylamine) in a suitable solvent (e.g., THF or DMF).
- Stir the reaction mixture under an inert atmosphere at room temperature or with gentle heating.
- Monitor the reaction progress by TLC.
- Upon completion, perform a standard workup, including filtration to remove the amine salt, followed by extraction and purification of the product.

Buchwald-Hartwig Amination

The Buchwald-Hartwig amination is a cornerstone of modern organic synthesis for the formation of C-N bonds. This reaction allows for the coupling of **6-(4-iodophenoxymethyl)quinoline** with a wide range of primary and secondary amines.

Generic Protocol for Buchwald-Hartwig Amination

- In a glovebox or under an inert atmosphere, combine **6-(4-iodophenoxymethyl)quinoline**, an amine, a palladium catalyst (e.g., Pd₂(dba)₃ or Pd(OAc)₂), a suitable phosphine ligand (e.g., XPhos, SPhos, or BINAP), and a base (e.g., NaOtBu, K₃PO₄, or Cs₂CO₃) in an anhydrous solvent (e.g., toluene or dioxane).
- Heat the reaction mixture to the appropriate temperature and monitor its progress.
- After completion, cool the mixture, filter it through a pad of celite, and concentrate the filtrate.
- Purify the residue by column chromatography to obtain the desired amino-substituted product.

Conclusion

6-(4-iodophenoxymethyl)quinoline is a highly versatile and valuable building block in organic synthesis. Its straightforward preparation via the Williamson ether synthesis and the presence of a reactive C-I bond make it an ideal substrate for a variety of palladium-catalyzed cross-coupling reactions. The ability to introduce a wide range of substituents through Suzuki-Miyaura, Sonogashira, and Buchwald-Hartwig reactions opens up avenues for the synthesis of novel and complex molecules with potential applications in drug discovery and materials science. This guide provides a solid foundation for researchers to utilize this powerful synthetic intermediate in their own work.

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